

Diethylcyanamide: A Comprehensive Technical Overview for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethylcyanamide

Cat. No.: B1293381

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Chemical Identity and Nomenclature

IUPAC Name: **diethylcyanamide**^[1]

Synonyms: N,N-**Diethylcyanamide**, Cyanamide, diethyl-, N-Cyanodiethylamine, USAF ek-6326, Diethylcyanamid, usafek-6326, diethyl-cyanamid, Diethylcyanamine, CYANODIETHYLAMINE.^{[2][3][4]}

CAS Number: 617-83-4^[4]

Molecular Formula: C₅H₁₀N₂^{[2][4]}

Molecular Weight: 98.15 g/mol ^{[5][6]}

Physicochemical Properties

A summary of the key physicochemical properties of **Diethylcyanamide** is presented in Table 1. This data is essential for handling, storage, and application in a laboratory setting.

Property	Value	Reference
Physical Form	Clear colorless liquid	[2][3]
Boiling Point	186-188 °C	[3][7]
Density	0.846 g/mL at 25 °C	[3][7]
Refractive Index	n ₂₀ /D 1.423	[3][7]
Flash Point	69 °C (156.2 °F) - closed cup	[7]
Melting Point	-80.6 °C	
InChI	1S/C5H10N2/c1-3-7(4-2)5-6/h3-4H2,1-2H3	[7]
InChI Key	ZZTSQZQUWBFTAT-UHFFFAOYSA-N	[7]
SMILES	CCN(CC)C#N	[7]

Applications in Chemical Synthesis

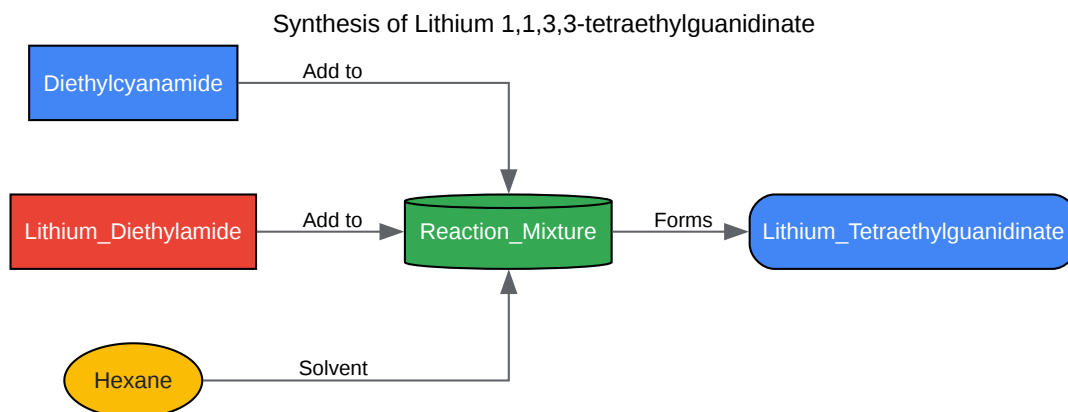
Diethylcyanamide serves as a versatile reagent in organic synthesis, primarily as a precursor for the formation of guanidine and oxadiazole derivatives.

Synthesis of Guanidine Derivatives

Diethylcyanamide reacts with lithium diethylamide in a hexane solution to produce lithium 1,1,3,3-tetraethylguanidinate.[2][7] This reaction provides a straightforward route to substituted guanidines, which are important structural motifs in medicinal chemistry and catalysis.

- A solution of lithium diethylamide is prepared in hexane.
- **Diethylcyanamide** is added to the hexane solution of lithium diethylamide.
- The reaction mixture is stirred, leading to the formation of lithium 1,1,3,3-tetraethylguanidinate.[2][7]

Note: This is a generalized protocol based on available literature. Specific reaction conditions such as temperature, concentration, and reaction time should be optimized for specific applications.



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Caption: Reaction scheme for the synthesis of lithium 1,1,3,3-tetraethylguanidinate.

Synthesis of Oxadiazole Derivatives

Diethylcyanamide is utilized in the preparation of N,N'-substituted-5,5'-diamino-3,3'-bi-1,2,4-oxadiazoles.[2][7] These heterocyclic compounds are of interest in materials science and as potential energetic materials.

Detailed experimental protocols for this specific synthesis are not readily available in the provided search results but would typically involve the reaction of **diethylcyanamide** with a suitable precursor under conditions that facilitate the formation of the oxadiazole ring system.

Biological Activity and Metabolism

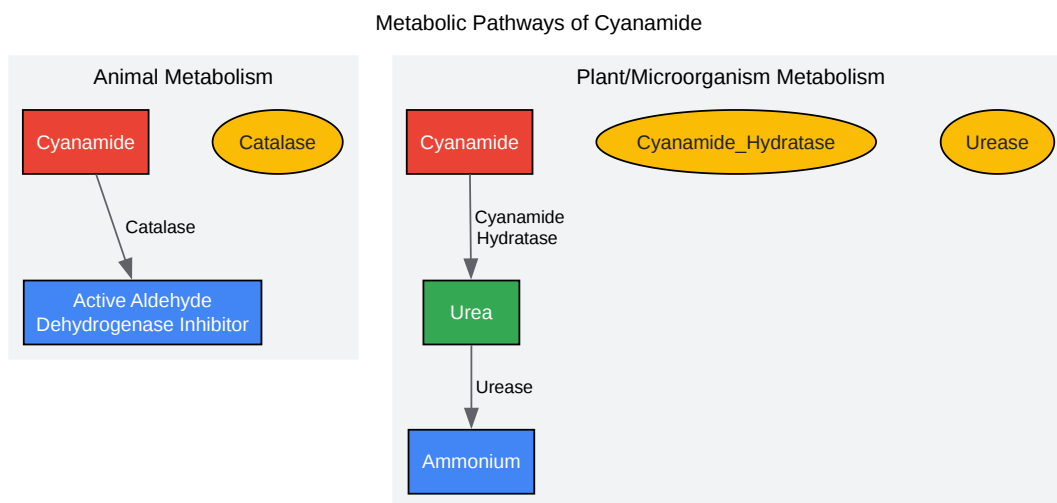
While specific metabolic pathways for **Diethylcyanamide** are not extensively documented, the metabolism of the parent compound, cyanamide, provides insight into its potential biological fate.

Cyanamide Metabolism

In biological systems, cyanamide is known to be metabolized by two primary enzymatic pathways:

- **Catalase:** This enzyme catalyzes the conversion of cyanamide into an active inhibitor of aldehyde dehydrogenase.^[2] This inhibition is responsible for the disulfiram-like effects observed when alcohol is consumed after exposure to cyanamide.
- **Cyanamide Hydratase:** In plants and some microorganisms, cyanamide is detoxified by cyanamide hydratase, which converts it to urea.^[8] Urea can then be further metabolized to ammonium by urease.^[8]

The ethyl groups on **Diethylcyanamide** may influence its metabolic profile, potentially leading to different rates of reaction or alternative metabolic routes. However, the core cyanamide structure suggests that it may interact with similar enzymatic systems.



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References

- 1. Diethylcyanamide | C₅H₁₀N₂ | CID 12050 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. The metabolic activation of cyanamide to an inhibitor of aldehyde dehydrogenase is catalyzed by catalase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. DIETHYLCYANAMIDE | 617-83-4 [chemicalbook.com]
- 4. Diethylcyanamide [webbook.nist.gov]

- 5. Diethylcyanamide (CAS 617-83-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. scbt.com [scbt.com]
- 7. Diethylcyanamide 99 617-83-4 [sigmaaldrich.com]
- 8. internationalscholarsjournals.org [internationalscholarsjournals.org]
- To cite this document: BenchChem. [Diethylcyanamide: A Comprehensive Technical Overview for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293381#iupac-name-and-synonyms-for-diethylcyanamide]

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